

Unraveling RO5488608: A Deep Dive into its Chemical Identity and Properties

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Compound of Interest

Compound Name: RO5488608

Cat. No.: B10772673

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Basel, Switzerland – December 10, 2025 – **RO5488608**, a chemical entity of interest to researchers in the field of drug discovery and development, has been identified as (4R,6S)-4,6-dimethylnonan-5-one. This in-depth guide provides a comprehensive overview of its chemical structure, properties, and available data, tailored for a scientific audience.

Chemical Structure and Identifiers

RO5488608 is a ketone with the systematic IUPAC name (4R,6S)-4,6-dimethylnonan-5-one. Its chemical structure is characterized by a nine-carbon chain with methyl groups at the fourth and sixth positions and a carbonyl group at the fifth position.

Chemical Structure:

A search of chemical databases confirms the structural details and provides key identifiers for this compound.

Identifier	Value
IUPAC Name	(4S,6R)-4,6-dimethylnonan-5-one
Molecular Formula	C11H22O
Molecular Weight	170.29 g/mol
InChI Key	YGDJOFDNZUXEMG-AOOOYVTPSA-N
SMILES	CCC--INVALID-LINK--C(=O)--INVALID-LINK--CCC
PubChem CID	170848946[1]

Physicochemical Properties

A summary of the computed physicochemical properties of (4R,6S)-4,6-dimethylnonan-5-one is presented below. These properties are crucial for understanding its behavior in biological and chemical systems.

Property	Value
XLogP3	3.8
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	6
Exact Mass	170.167065321 g/mol
Topological Polar Surface Area	17.1 Å ²

Biological Activity and Signaling Pathways

Despite a thorough review of publicly available scientific literature and databases, there is currently no specific information available regarding the biological activity, mechanism of action, or associated signaling pathways for **RO5488608** or (4R,6S)-4,6-dimethylnonan-5-one. The

compound is not extensively documented in research papers, and its biological target remains uncharacterized in the public domain.

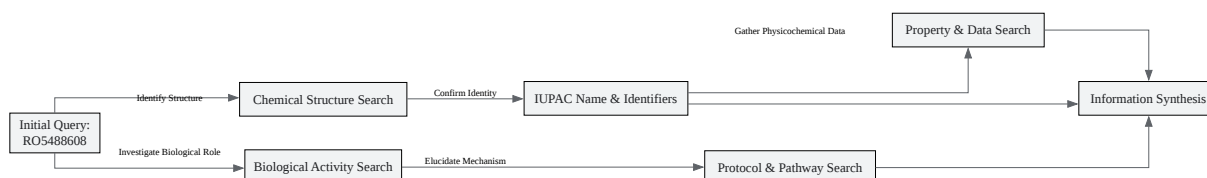
A related compound, (4R,6S,7R)-7-hydroxy-4,6-dimethyl-3-nonanone, has been identified as a pheromone component of the bostrychid beetle, *Dinoderus bifoveolatus*. However, this information does not directly elucidate the biological function of **RO5488608**.

Experimental Protocols

The absence of published research detailing the biological effects of **RO5488608** means that there are no established experimental protocols for its use in biological assays.

Logical Workflow for Information Retrieval

The process to identify and characterize **RO5488608** involved a multi-step search strategy.



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Caption: A flowchart illustrating the systematic approach to information gathering for **RO5488608**.

Conclusion

RO5488608 is chemically defined as (4R,6S)-4,6-dimethylnonan-5-one. While its chemical structure and physicochemical properties are well-documented in chemical databases, there is a significant gap in the scientific literature regarding its biological activity and mechanism of

action. Further research is required to uncover the pharmacological profile of this compound and its potential applications in drug development. Researchers interested in this molecule may need to conduct initial screening assays to determine its biological targets and effects.

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References

- 1. roche.co.uk [roche.co.uk]
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